

Protocol for Preparing BMS-777607 Stock Solution

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Compound of Interest

Compound Name: BMS 777607

Cat. No.: B3026968

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Application Note

BMS-777607 is a potent and selective, ATP-competitive inhibitor of the Met-related receptor tyrosine kinases, including c-Met, Axl, Ron, and Tyro3.[1][2] It plays a crucial role in cancer research by disrupting the MET signaling pathway, which is often dysregulated in various tumor types, affecting cell proliferation, survival, invasion, and angiogenesis.[3] Accurate and consistent preparation of BMS-777607 stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experimental settings. This document provides a detailed protocol for the preparation of a BMS-777607 stock solution, primarily for in vitro research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of BMS-777607 is provided in the table below. This information is essential for accurate calculations and handling of the compound.

Property	Value	Source
CAS Number	1025720-94-8	[1] [3] [4]
Molecular Formula	C ₂₅ H ₁₉ ClF ₂ N ₄ O ₄	[1] [3] [5]
Molecular Weight	512.89 g/mol	[1] [3] [6]
Appearance	White to off-white solid	[2]
Solubility (in vitro)	DMSO: ≥ 39 mg/mL (76.04 mM)	[1]
DMF: 20 mg/mL	[4]	
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

Experimental Protocol: Preparation of a 10 mM BMS-777607 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of BMS-777607 in dimethyl sulfoxide (DMSO). This is a common concentration for in vitro studies and allows for easy dilution to final working concentrations.

Materials:

- BMS-777607 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL)
- Analytical balance
- Pipettes and sterile pipette tips

- Vortex mixer
- Optional: Ultrasonic bath

Procedure:

- Determine the required mass of BMS-777607:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 512.89 \text{ g/mol} \times 1000 \text{ mg/g} = 5.13 \text{ mg}$
- Weighing BMS-777607:
 - Carefully weigh out the calculated amount of BMS-777607 powder using an analytical balance. It is recommended to weigh the powder in a microcentrifuge tube to minimize transfer loss.
- Adding Solvent:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the BMS-777607 powder. For the example above, add 1 mL of DMSO.
- Dissolving the Compound:
 - Tightly cap the tube and vortex thoroughly until the powder is completely dissolved.
 - For compounds that are slow to dissolve, brief sonication in an ultrasonic bath may be helpful.^[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[1]

Safety Precautions:

- BMS-777607 is a research chemical. Standard laboratory safety procedures should be followed, including wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO is a penetration enhancer and can carry dissolved substances through the skin. Avoid direct contact with the skin.

In Vivo Formulation (for reference)

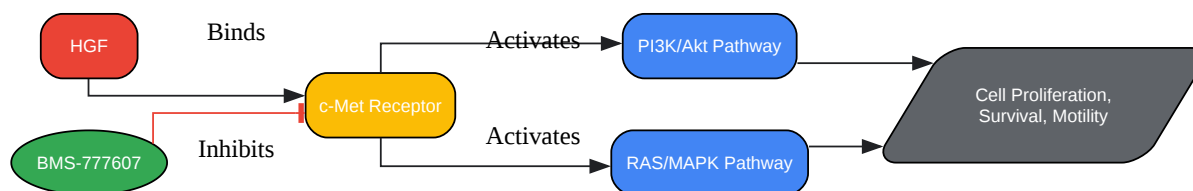
For in vivo experiments, a different formulation is typically required to ensure biocompatibility and solubility in an aqueous environment. A common method involves a multi-solvent system. For example, one protocol suggests the following steps:

- Dissolve BMS-777607 in 10% DMSO.
- Add 40% PEG300 and mix.
- Add 5% Tween-80 and mix.
- Finally, add 45% saline to reach the final volume.^[1]

It is crucial to prepare this solution fresh before each use.

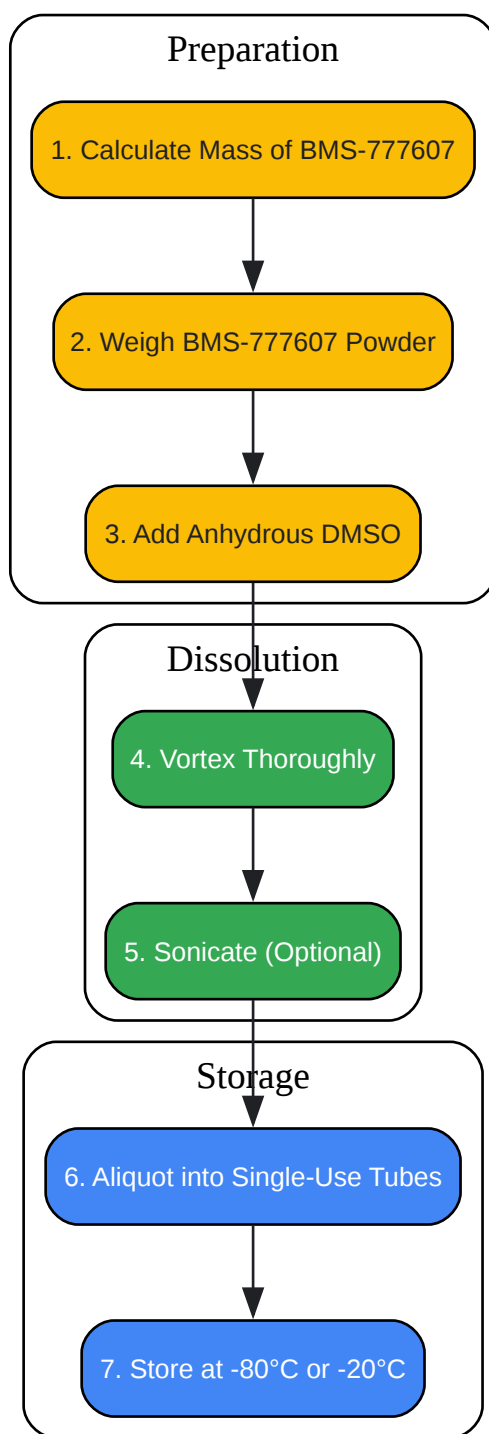
Visualizations

The following diagrams illustrate the key signaling pathway inhibited by BMS-777607 and the experimental workflow for preparing the stock solution.



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Caption: Signaling pathway inhibited by BMS-777607.



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- To cite this document: BenchChem. [Protocol for Preparing BMS-777607 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026968#protocol-for-preparing-bms-777607-stock-solution]

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